

Synthesis of Chloropicrin from picric acid for experimental use

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chloropicrin

Cat. No.: B1668804

[Get Quote](#)

Understanding Chloropicrin

Chloropicrin (trichloronitromethane) is a chemical compound used as a broad-spectrum antimicrobial agent, fumigant, and insecticide. It is also known for its use as a tear gas agent. Due to its high toxicity and irritating properties, handling **Chloropicrin** requires stringent safety protocols and specialized equipment.

Properties and Hazards

It is crucial for researchers and chemical handlers to be aware of the following properties and hazards associated with **Chloropicrin**:

Property	Data
Chemical Formula	CCl ₃ NO ₂
Appearance	Colorless to slightly yellow oily liquid
Odor	Intense, sharp, and irritating odor
Toxicity	Highly toxic via inhalation, ingestion, and skin contact.
Health Effects	Severe irritation to eyes, skin, and respiratory tract. Can cause lung damage, vomiting, and death at high concentrations.
Environmental Hazard	Toxic to aquatic life.
Regulatory Status	Regulated as a hazardous substance and restricted-use pesticide in many countries.

Safety and Decontamination

Given its hazardous nature, strict adherence to safety protocols is mandatory when in the vicinity of **Chloropicrin**.

Personal Protective Equipment (PPE):

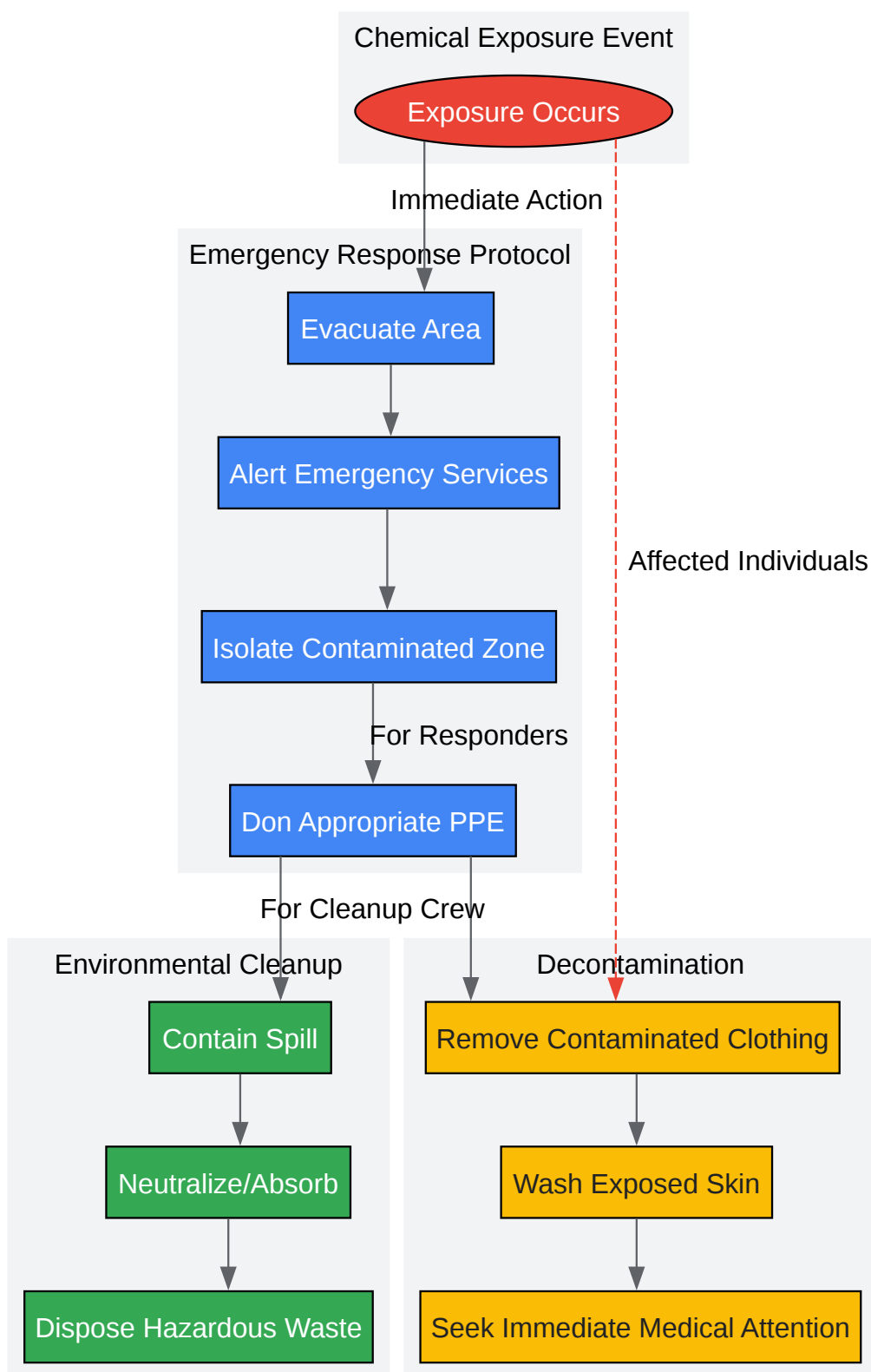
- **Respiratory Protection:** Due to the high inhalation toxicity, a NIOSH-certified Chemical, Biological, Radiological, Nuclear (CBRN) Self-Contained Breathing Apparatus (SCBA) with a full facepiece is required when concentrations are unknown or exceed exposure limits.^[1] For lower, known concentrations, a supplied-air respirator (SAR) may be appropriate.^[2] The permissible exposure limit (PEL) set by OSHA is a time-weighted average (TWA) of 0.1 ppm over an 8-hour period.^[2]
- **Dermal Protection:** Protective gloves and clothing are necessary to prevent skin contact.^[2] ^[3] Materials like Tychem® Responder® are recommended for their resistance to **Chloropicrin**.^[3] It is important not to wear tight clothing, jewelry, or rubber boots where the liquid can become trapped against the skin.^[4]

- Eye Protection: Safety goggles and a face shield are mandatory to protect against severe eye irritation and damage.^[2]

Decontamination Procedures:

- Personnel: In case of skin contact, immediately wash the affected area with soap and water.^[3] Contaminated clothing should be removed promptly and laundered by trained individuals aware of the hazards.^[3] Emergency showers and eyewash fountains should be readily accessible.^[3]
- Environment: Spills should be handled by personnel in appropriate PPE.^{[1][5]} The area should be evacuated and well-ventilated.^[5] Use water spray to reduce vapors, but do not apply water directly to the spill.^[1] Absorbent materials like vermiculite or dry sand can be used to contain the spill, which should then be aerated outdoors before disposal.^[5]

The following diagram illustrates the general workflow for responding to a chemical exposure event, emphasizing the priority of safety and decontamination.



[Click to download full resolution via product page](#)

Caption: General workflow for chemical exposure response.

It is imperative that any work involving hazardous chemicals is conducted in strict accordance with institutional safety policies, regulatory guidelines, and with a thorough understanding of the material's toxicology.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Chloropicrin (PS): Lung Damaging Agent | NIOSH | CDC [cdc.gov]
- 2. Incident Waste Decision Support Tool (I-WASTE DST) | US EPA [iwaste.epa.gov]
- 3. nj.gov [nj.gov]
- 4. assets.greenbook.net [assets.greenbook.net]
- 5. Product Information | LabelSDS [labelsds.com]
- To cite this document: BenchChem. [Synthesis of Chloropicrin from picric acid for experimental use]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668804#synthesis-of-chloropicrin-from-picric-acid-for-experimental-use]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com